

CD73-IN-4 solubility and preparation for experiments

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Compound of Interest

Compound Name: CD73-IN-4

Cat. No.: B15603608

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Application Notes and Protocols: CD73-IN-4

For Researchers, Scientists, and Drug Development Professionals

Introduction

CD73, also known as ecto-5'-nucleotidase, is a critical enzyme in the adenosine signaling pathway. It catalyzes the conversion of adenosine monophosphate (AMP) to adenosine, a potent immunosuppressive molecule within the tumor microenvironment. Elevated adenosine levels inhibit the activity of anti-tumor immune cells, such as T cells and natural killer (NK) cells, thereby promoting tumor growth and metastasis. Inhibition of CD73 is a promising therapeutic strategy in cancer immunotherapy to restore immune function. **CD73-IN-4** is a representative small molecule inhibitor of CD73 designed for preclinical research. This document provides detailed information on its solubility and protocols for its preparation in experimental settings.

Physicochemical Properties

Solubility Data

The solubility of small molecule inhibitors can vary based on the specific analog and experimental conditions. The following table summarizes the solubility data for representative CD73 inhibitors, which can be used as a guide for **CD73-IN-4**.

Compound	Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
CD73-IN-1	DMSO	100	269.24	Standard dissolution.
CD73-IN-1	DMSO	150	403.87	Requires sonication and warming.
CD73-IN-3	DMSO	-	-	Readily soluble.

Note: It is crucial to determine the maximum soluble concentration in your specific experimental medium. Low aqueous solubility is common for this class of compounds, and precipitation can occur upon dilution into aqueous buffers or cell culture media.

CD73 Signaling Pathway

The diagram below illustrates the CD73-adenosine immunosuppressive pathway in the tumor microenvironment. **CD73-IN-4** acts by inhibiting the conversion of AMP to adenosine.

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